

CP-547632: A Comprehensive Technical Guide on its Solubility and Stability

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility and stability profile of **CP-547632**, a potent, orally bioavailable inhibitor of vascular endothelial growth factor receptor-2 (VEGFR-2) and basic fibroblast growth factor (FGF) kinases. Understanding these physicochemical properties is critical for its application in preclinical and clinical research.

Core Physicochemical Properties

CP-547632 is an isothiazole derivative with the molecular formula C₂₀H₂₄BrF₂N₅O₃S and a molecular weight of 532.4 g/mol . It is typically supplied as a white to light yellow solid powder.

Solubility Profile

The solubility of **CP-547632** and its hydrochloride salt has been determined in various solvents and formulations, which is crucial for the preparation of stock solutions and dosing vehicles for in vitro and in vivo studies.

In Vitro Solubility

The solubility of **CP-547632** and its hydrochloride salt in common laboratory solvents is summarized below.



Compound	Solvent	Solubility	Molar Equivalent
CP-547632	DMSO	~100 mg/mL[1]	~187.8 mM[1]
CP-547632	DMSO	≥ 115 mg/mL[2]	≥ 216.00 mM[2]
CP-547632 Hydrochloride	DMSO	~33.3 mg/mL[3]	~58.6 mM[3]
CP-547632 Hydrochloride	DMSO	38.33 mg/mL[4]	67.38 mM[4]
CP-547632 Hydrochloride	Water	~1 mg/mL[3]	~1.8 mM[3]

In Vivo Formulation Solubility

For in vivo applications, **CP-547632** has been formulated in various vehicles to achieve desired concentrations for administration.



Compound	Formulation	Solubility	Molar Equivalent
CP-547632	10% DMSO + 40% PEG300 + 5% Tween80 + 45% Saline	4 mg/mL[1]	7.51 mM[1]
CP-547632	10% DMSO + 90% (20% SBE-β-CD in Saline)	4 mg/mL (suspension) [1]	7.51 mM[1]
CP-547632	10% DMSO + 90% Corn Oil	≥ 4 mg/mL[1]	≥ 7.51 mM[1]
CP-547632 Hydrochloride	10% DMSO + 40% PEG300 + 5% Tween80 + 45% Saline	≥ 2.5 mg/mL[3]	≥ 4.39 mM[3]
CP-547632 Hydrochloride	10% DMSO + 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL[3]	≥ 4.39 mM[3]
CP-547632 Hydrochloride	10% DMSO + 90% Corn Oil	≥ 2.5 mg/mL[3]	≥ 4.39 mM[3]

Stability Profile and Storage Recommendations

The stability of **CP-547632** is critical for ensuring its potency and integrity during storage and experimental use.

Solid State Stability

- Powder:
 - Store at -20°C for up to 3 years.[1][3]
 - Store at 4°C for up to 2 years.[1][3]

Solution Stability



- In Solvent:
 - Store at -80°C for up to 6 months.[1][3][5]
 - Store at -20°C for up to 1 month.[1][3][5]

It is strongly recommended to store the compound in a sealed container, protected from moisture.[1][3] For shipping, the compound is stable at ambient temperature for several days. [1][3] To avoid degradation due to repeated freeze-thaw cycles, it is advisable to aliquot stock solutions into single-use vials.[2]

Experimental Protocols

Detailed experimental protocols for solubility and stability testing of **CP-547632** are not extensively detailed in publicly available literature. However, based on standard pharmaceutical practices, the following methodologies are likely employed.

Protocol: Preparation of In Vivo Formulations

This protocol describes the general steps for preparing the dosing vehicles mentioned in the solubility tables.

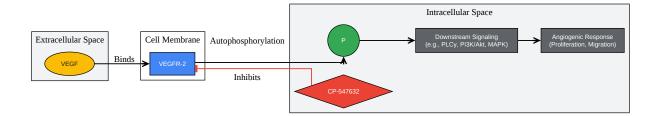
- Vehicle 1 (DMSO/PEG300/Tween80/Saline):
 - 1. Sequentially add 10% DMSO, 40% PEG300, 5% Tween80, and 45% saline.
 - Dissolve CP-547632 in this co-solvent mixture.
 - 3. If necessary, use sonication to achieve a clear solution.[1]
- Vehicle 2 (DMSO/SBE-β-CD in Saline):
 - 1. Prepare a 20% SBE-β-CD solution in saline.
 - 2. Prepare a stock solution of CP-547632 in DMSO (e.g., 40 mg/mL).
 - 3. Add 100 μ L of the DMSO stock solution to 900 μ L of the 20% SBE- β -CD solution and mix thoroughly. Ultrasonication may be required.[1]



- Vehicle 3 (DMSO/Corn Oil):
 - 1. Prepare a stock solution of CP-547632 in DMSO (e.g., 40 mg/mL).
 - 2. Add 100 μ L of the DMSO stock solution to 900 μ L of corn oil and mix thoroughly to achieve a clear solution.[1]

Mechanism of Action and Signaling Pathway

CP-547632 is an ATP-competitive inhibitor of the VEGFR-2 and basic FGF receptor kinases, with IC₅₀ values of 11 nM and 9 nM, respectively.[1][2] It inhibits VEGF-stimulated autophosphorylation of VEGFR-2 in whole-cell assays with an IC₅₀ of 6 nM.[5][6] This inhibition blocks downstream signaling pathways that lead to endothelial cell proliferation and migration, key processes in angiogenesis.



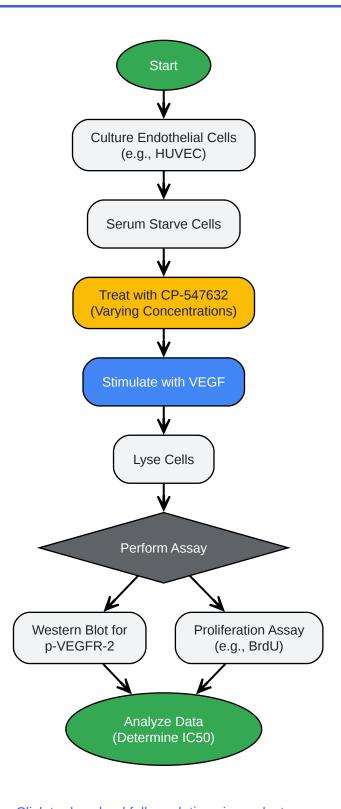
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Caption: CP-547632 inhibits VEGF-induced VEGFR-2 autophosphorylation.

Experimental Workflow Example

The following diagram illustrates a general workflow for evaluating the in vitro efficacy of **CP-547632**.





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Caption: General workflow for in vitro testing of CP-547632.



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